

dodemorph acetate synergistic combinations with other fungicides

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Dodemorph Acetate: Technical Profile

The table below summarizes key technical data for **dodemorph acetate**, which is essential for designing synergy studies.

Property	Description
Chemical Group [1] [2]	Morpholine fungicide
FRAC MoA Code [1] [2]	5 (Inhibits sterol biosynthesis in membranes)
IUPAC Name [2]	4-cyclododecyl-2,6-dimethylmorpholine acetate
Mode of Action [2]	Systemic with protective and curative action
Primary Target Pathogens [1] [2]	Powdery mildews; Rusts; Leaf spot
Example Applications [2]	Ornamentals (potted flowering shrubs, field-grown roses)
Common Formulations [2]	Emulsifiable concentrate

Research Considerations & Experimental Pathways

In the absence of pre-defined synergistic mixtures, the following approaches can help you identify and validate effective combinations.

Understanding the Challenge of Stereochemistry

Dodemorph exists as a mixture of **cis and trans isomers** (diastereomers) due to two chiral centers in its morpholine ring [1] [3]. Research indicates that:

- The **cis-isomer** may exhibit higher biological activity [3].
- Different plant-associated bacteria can degrade these isomers at different rates, altering the ratio in the medium and potentially affecting the antifungal performance over time [3].
- When designing experiments, consider using analytical methods (e.g., chiral chromatography) to monitor the composition and stability of the isomeric mixture.

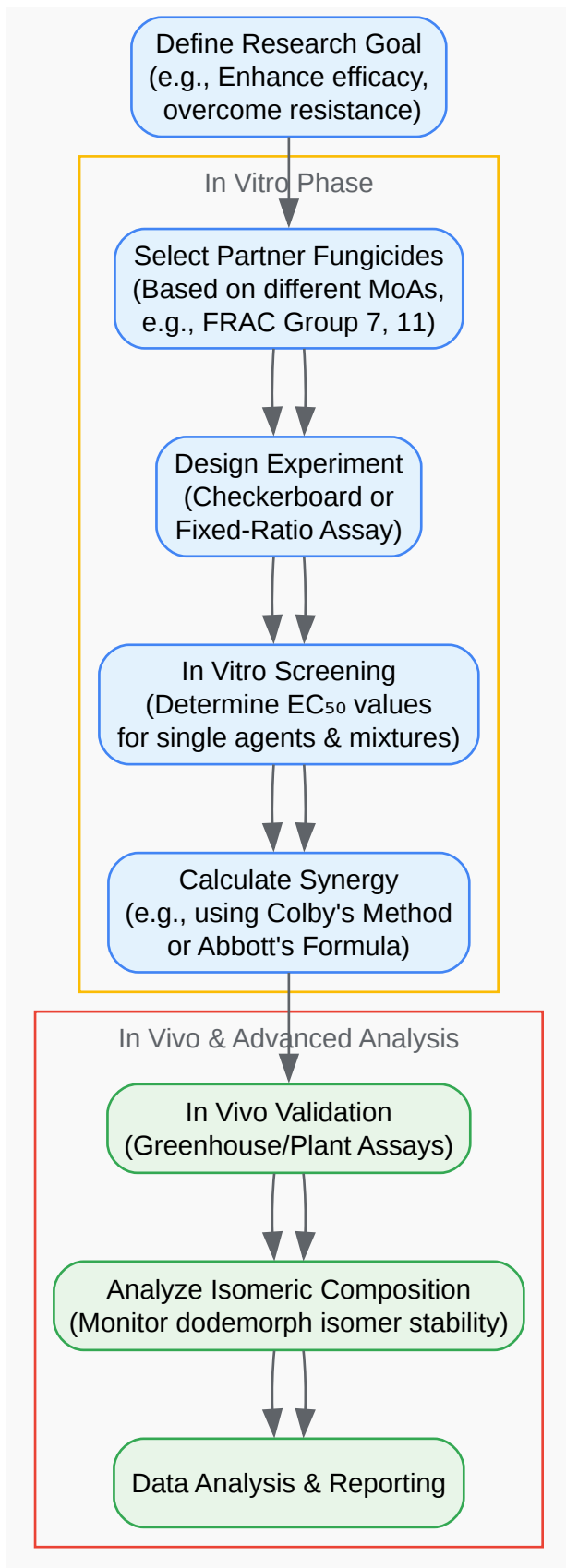
Designing Your Combination Experiments

The general principle for creating synergistic mixtures is to combine compounds with different modes of action. This can help manage resistance and broaden the spectrum of activity.

- **Partner with Different FRAC Groups:** Consider testing **dodemorph acetate** with fungicides from unrelated chemical groups. For instance, the patent literature suggests that synergistic mixtures can be formed by combining fungicides from different groups, such as Sterol Biosynthesis Inhibitors (SBI), Succinate Dehydrogenase Inhibitors (SDHI), and QoI fungicides (strobilurins) [4].
- **Include Multi-Site Inhibitors:** Combining systemic fungicides like dodemorph with protectants such as **chlorothalonil** (a multi-site inhibitor) is a common strategy to enhance disease control and resistance management [4].

Proposed Experimental Workflow

The diagram below outlines a potential workflow for screening and evaluating synergistic combinations of **dodemorph acetate**.



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Key Experimental Protocols

- **In Vitro Checkerboard Assay**

- **Purpose:** To preliminarily screen for synergistic interactions against target fungi.
- **Methodology:** Prepare a matrix of serial dilutions of **dodemorph acetate** and its partner fungicide in culture media. Inoculate with the fungal pathogen. The Fractional Inhibitory Concentration Index (FICI) is calculated after incubation. A FICI of ≤ 0.5 typically indicates synergy [3].

- **In Vivo Plant Assay**

- **Purpose:** To validate synergy under more complex, biologically relevant conditions.
- **Methodology:** Apply the most promising mixture ratios from in vitro tests to plant specimens (e.g., rose bushes) infected with powdery mildew. Compare disease severity and progression against untreated controls and single-agent treatments. Use Colby's formula to calculate the expected additive effect and compare it to the observed effect of the mixture [3].

Frequently Asked Questions (FAQs)

Q1: Why might my experimental results with dodemorph acetate be inconsistent? Inconsistencies could stem from the **shifting ratio of its cis and trans isomers** in your experimental system. Some microorganisms preferentially degrade one isomer, altering the overall composition and activity of the fungicide over time [3]. It is crucial to analyze the isomeric composition of your test material at the beginning and end of critical experiments.

Q2: Is dodemorph acetate approved for use in the European Union? Yes, according to the Pesticide Properties Database, **dodemorph acetate** was **approved under EC Regulation 1107/2009**, with an expiry date of 31/11/2026 [2]. Always verify the current regulatory status in your specific country.

Q3: What are the key environmental fate characteristics of dodemorph? Dodemorph is **moderately persistent in soil** (typical aerobic soil DT_{50} of 41 days) and has a low vapor pressure, meaning it is not highly volatile. It has a high affinity for soil organic matter and is not expected to leach significantly into groundwater [1] [5].

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